

The Chemical Stability of N4-Spermine Cholesterol Carbamate (GL67): A Technical Overview

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Compound of Interest

Compound Name: *N4-Spermine cholesterol carbamate*

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N4-Spermine cholesterol carbamate, also known as GL67, is a widely utilized cationic lipid essential in the formulation of non-viral vectors for gene therapy. Its unique structure, featuring a cholesterol anchor, a carbamate linker, and a polycationic spermine headgroup, facilitates the encapsulation and delivery of nucleic acids into cells. Understanding the chemical stability of this molecule is paramount for ensuring the safety, efficacy, and shelf-life of lipid-based drug delivery systems. This technical guide provides a comprehensive analysis of the known stability profile of **N4-Spermine cholesterol carbamate**, outlines potential degradation pathways, and details relevant experimental methodologies.

Core Chemical Structure and Properties

N4-Spermine cholesterol carbamate is a multivalent ionizable cationic lipid.^[1] Its amphipathic nature, with a hydrophobic cholesterol moiety and a hydrophilic spermine headgroup, allows it to self-assemble into liposomes.^[2] The carbamate linkage provides a covalent bridge between the cholesterol anchor and the spermine headgroup.

Property	Value	Reference
Formal Name	3β-[(3-aminopropyl)[4-[(3-aminopropyl)amino]butyl]carbamate] cholest-5-en-3-ol	[1]
Synonyms	GL67, N4-Spermine Cholesteryl Carbamate	[1]
CAS Number	179075-30-0	[1]
Molecular Formula	C38H70N4O2	[1]
Formula Weight	615.0 g/mol	[1]

Known Stability Data

Quantitative data on the chemical stability of **N4-Spermine cholesterol carbamate** in solution under various conditions (e.g., pH, temperature) is not extensively available in the public domain. However, information regarding its stability in solid form and within formulations provides valuable insights.

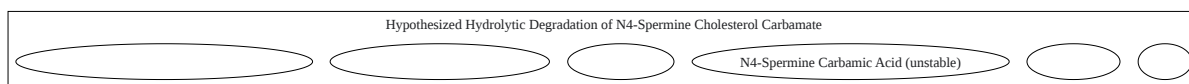
Condition	Observation	Source
Solid State Storage	Stable for at least 4 years when stored as a crystalline solid at -20°C.	[1]
Liposome Formulation	Forms stable liposome complexes with nucleic acids, protecting them from degradation.[2][3] The stability of these lipoplexes can be influenced by the biological environment.	[2][3]
Biological Fluids	Some studies have suggested that mRNA-GL67 liposome complexes may have limited stability in biological fluids, potentially impacting in vivo performance.	

Potential Degradation Pathways

While specific degradation pathways for **N4-Spermine cholesterol carbamate** have not been explicitly detailed in the literature, the chemical nature of the molecule, particularly the carbamate linkage, suggests potential routes of degradation. The primary pathway for carbamate degradation is hydrolysis.

Carbamate Hydrolysis

The carbamate bond is susceptible to hydrolysis, which would lead to the cleavage of the molecule into cholesterol and N4-spermine carbamic acid, with the latter likely decomposing further. This reaction can be catalyzed by both acid and base. The stability of the carbamate linkage is generally considered to be greater than that of an ester linkage but less than an amide bond.



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Oxidative Degradation

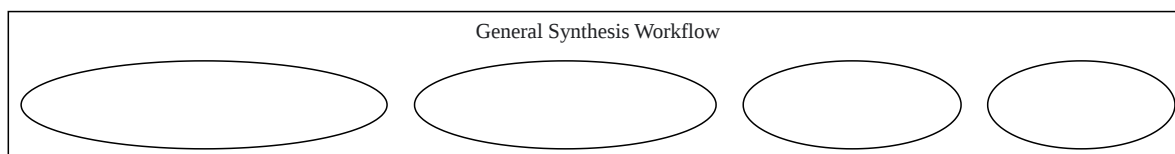
The cholesterol moiety contains a double bond which could be susceptible to oxidation. The spermine portion also contains amine groups that could undergo oxidation. These oxidative processes would likely be influenced by factors such as exposure to light, oxygen, and the presence of metal ions.

Experimental Protocols

Detailed experimental protocols for the stability testing of **N4-Spermine cholesterol carbamate** are not readily available. However, the synthesis and characterization of similar cholesteryl polyamine carbamates involve techniques that would be applicable to stability-indicating assays.

Synthesis of Cholesteryl Polyamine Carbamates

The synthesis of these compounds often involves an orthogonal protection strategy for the polyamine. A general workflow is as follows:



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A detailed synthesis protocol for cholesteryl polyamine carbamates has been described by Geall et al. (2000), which involves the use of trifluoroacetyl and Boc-protecting groups.[4]

Analytical Methods for Stability Assessment

To assess the chemical stability of **N4-Spermine cholesterol carbamate**, a stability-indicating analytical method would need to be developed and validated. High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector (e.g., Charged Aerosol Detector, Evaporative Light Scattering Detector, or Mass Spectrometry) would be the method of choice.

Methodology Outline:

- **Forced Degradation Studies:** The molecule would be subjected to stress conditions (e.g., acidic, basic, oxidative, thermal, and photolytic stress) to generate degradation products.
- **Chromatographic Separation:** An HPLC method would be developed to separate the parent molecule from all generated degradation products. This typically involves screening different columns, mobile phases, and gradient conditions.
- **Detection and Identification:** A mass spectrometer would be used to identify the mass of the degradation products, aiding in the elucidation of the degradation pathways.
- **Method Validation:** The developed HPLC method would be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.
- **Stability Studies:** The validated method would then be used to quantify the degradation of **N4-Spermine cholesterol carbamate** in real-time and accelerated stability studies under defined storage conditions.

Conclusion

While **N4-Spermine cholesterol carbamate** demonstrates good stability in its solid form, a comprehensive understanding of its stability in solution and within formulations requires further investigation. The carbamate linkage is a key determinant of its chemical stability, with hydrolysis being a primary potential degradation pathway. The development and application of robust, stability-indicating analytical methods are crucial for accurately defining its degradation profile, which is essential for the development of safe and effective gene delivery systems.

Researchers and drug development professionals should consider these factors when formulating and evaluating lipid nanoparticle systems containing this important cationic lipid.

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